

Application Notes and Protocols for Assessing Deferasirox-Induced Nephrotoxicity

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Compound of Interest

Compound Name: *Deferasirox*
CAS No.: *201530-41-8*
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Introduction: Unraveling the Complexity of Deferasirox Nephrotoxicity

Deferasirox is an essential oral iron chelator for managing chronic iron overload, a common consequence of regular blood transfusions in patients with conditions like thalassemia major.[1][2] However, its clinical utility is often shadowed by its most significant adverse effect: nephrotoxicity.[3][4] This renal toxicity can manifest as a spectrum of dysfunction, from a subtle, non-progressive decrease in glomerular filtration rate (GFR) to more severe proximal tubular damage, and in some cases, acute kidney injury.[2][3] The proximal tubule appears to be the primary target of **Deferasirox**'s toxic effects.[5] While the precise molecular mechanisms are still under active investigation, a growing body of evidence points towards a multifactorial process involving intracellular iron depletion, mitochondrial dysfunction, and oxidative stress, ultimately leading to apoptosis and necrosis of renal tubular cells.[6][7][8]

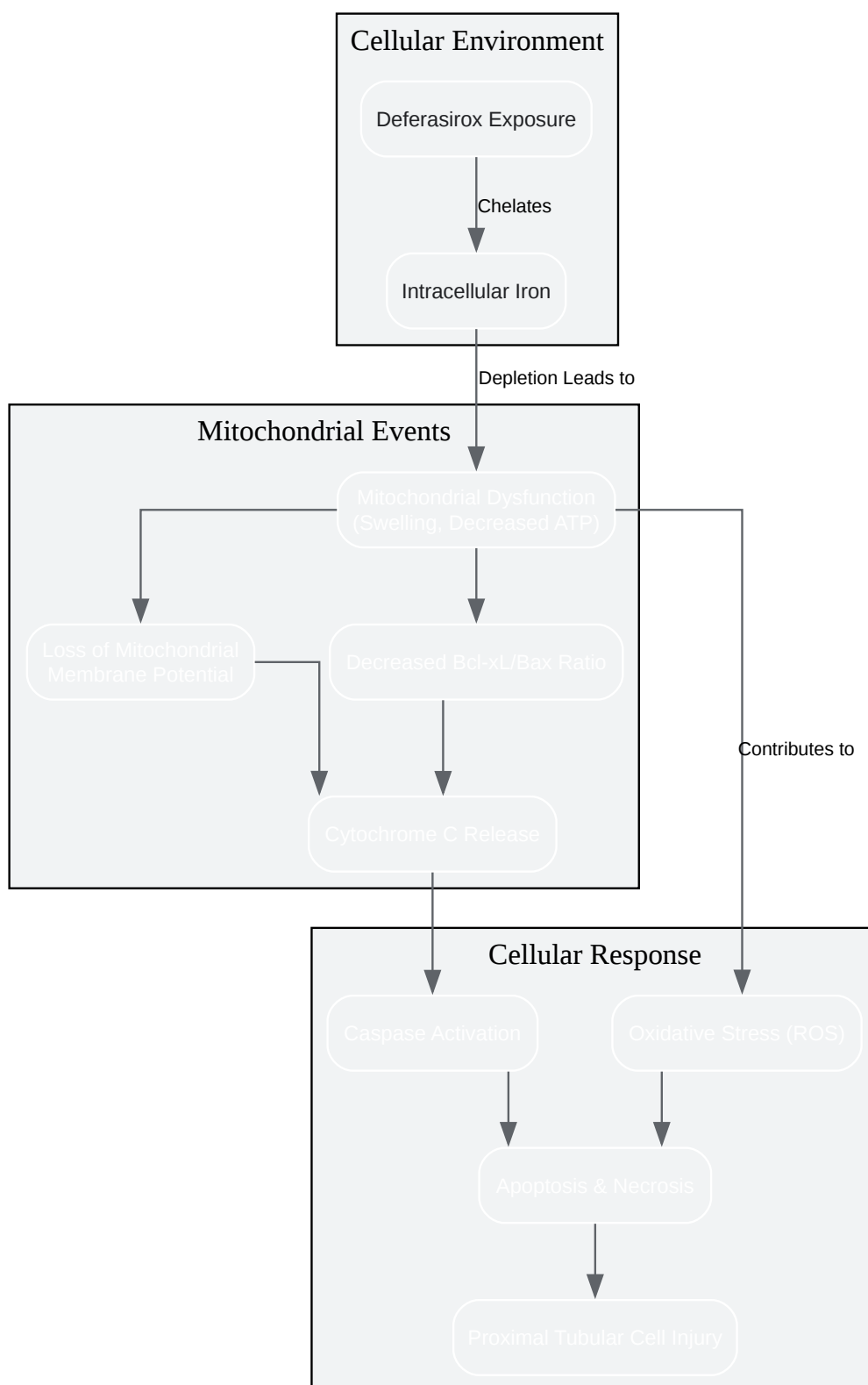
This in-depth technical guide provides researchers, scientists, and drug development professionals with a comprehensive experimental framework to assess **Deferasirox**-induced nephrotoxicity. The protocols detailed herein are designed to be robust and self-validating, enabling a thorough investigation from in vitro cellular models to in vivo preclinical studies. By

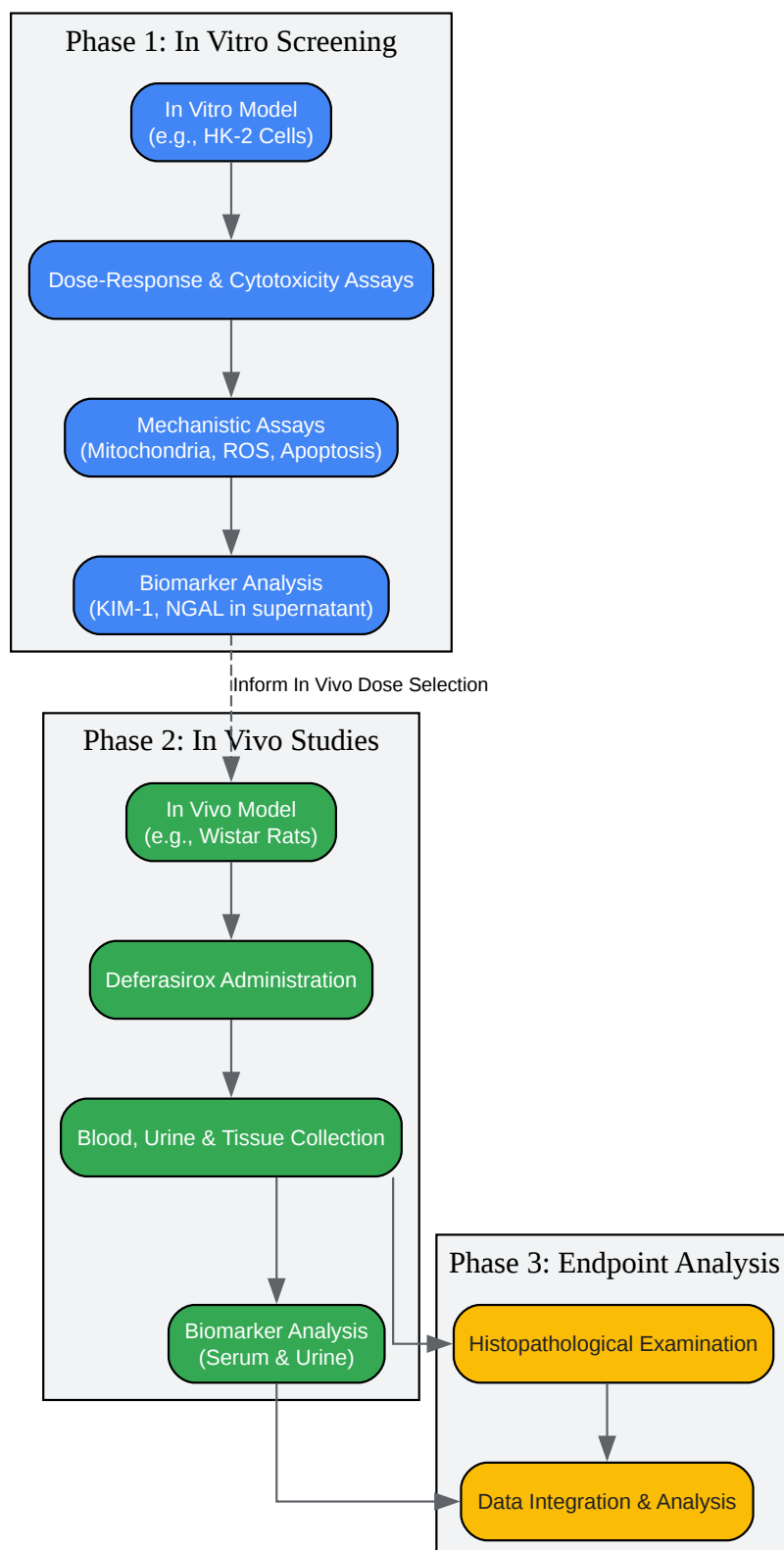
understanding the causality behind each experimental choice, researchers can generate reliable and translatable data to de-risk novel compounds and develop safer therapeutic strategies.

The Mechanistic Underpinnings of Deferasirox-Induced Renal Injury

The prevailing hypothesis for **Deferasirox**-induced nephrotoxicity centers on its primary pharmacological action: potent intracellular iron chelation. While beneficial for systemic iron overload, excessive iron removal within the iron-dependent proximal tubular cells can trigger a cascade of detrimental events.^[5] Mitochondria, being rich in iron-sulfur cluster proteins and central to cellular energy metabolism, are particularly vulnerable.^[6] **Deferasirox** has been shown to induce mitochondrial swelling, decrease cellular ATP content, and disrupt the mitochondrial membrane potential.^{[5][6]} This mitochondrial stress is a critical event that can initiate programmed cell death.

A key pathway implicated in this process is the modulation of the Bcl-2 family of proteins, which are crucial regulators of apoptosis. Studies have demonstrated that **Deferasirox** can downregulate the anti-apoptotic protein Bcl-xL while the levels of the pro-apoptotic protein Bax remain unchanged, leading to a decreased Bcl-xL/Bax ratio.^{[6][8]} This shift in balance favors the permeabilization of the mitochondrial outer membrane, release of cytochrome c, and subsequent activation of the caspase cascade, culminating in apoptosis.^{[6][9]} The entire process is further exacerbated by the generation of reactive oxygen species (ROS), leading to oxidative stress and cellular damage.





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Caption: Multi-phase experimental workflow for assessing **Deferasirox** nephrotoxicity.

Part 1: In Vitro Assessment of Deferasirox Toxicity in Proximal Tubule Cells

The human kidney proximal tubule epithelial cell line, HK-2 (ATCC® CRL-2190™), is a widely accepted and appropriate model for in vitro nephrotoxicity studies due to its human origin and retention of key proximal tubular characteristics. [\[10\]](#)[\[11\]](#)

Protocol 1.1: HK-2 Cell Culture and Maintenance

- Culture Medium: Keratinocyte-Serum Free Medium (K-SFM) supplemented with 5 ng/mL human recombinant epidermal growth factor (EGF) and 0.05 mg/mL bovine pituitary extract.
- Culture Conditions: Incubate cells at 37°C in a humidified atmosphere of 5% CO₂.
- Subculturing: Subculture cells when they reach approximately 80% confluence. [\[10\]](#) Do not allow the cells to become fully confluent.
 - Rinse the cell layer with D-PBS.
 - Add 0.05% Trypsin-EDTA solution and incubate for 5-15 minutes at 37°C until cells detach.
 - Neutralize trypsin with culture medium, centrifuge at ~280 x g for 10 minutes, and resuspend the cell pellet in fresh medium.
 - Seed new culture vessels at an appropriate density.

Protocol 1.2: Cytotoxicity and Dose-Response Assessment

- Cell Seeding: Seed HK-2 cells in a 96-well plate at a density of 5×10^3 cells per well and allow them to adhere for 48 hours until they reach about 70% confluency. [\[12\]](#)**Deferasirox Treatment:** Prepare a stock solution of **Deferasirox** in a suitable solvent (e.g., DMSO) and dilute it in culture medium to achieve a range of final concentrations (e.g., 1 µM to 100 µM). Treat the cells for 24 to 72 hours.

- **Viability Assay:** Assess cell viability using a standard method such as the Cell Counting Kit-8 (CCK-8) or MTT assay according to the manufacturer's instructions.
- **Data Analysis:** Calculate the half-maximal inhibitory concentration (IC₅₀) to determine the cytotoxic potential of **Deferasirox**. For subsequent mechanistic and biomarker assays, use sub-lethal concentrations (e.g., below the IC₅₀) to induce cellular injury without causing widespread cell death. [13]

Protocol 1.3: Assessment of Mitochondrial Dysfunction

Mitochondrial Membrane Potential ($\Delta\Psi_m$) using JC-1 Assay

The JC-1 assay is a fluorescent method to assess mitochondrial health. In healthy cells with high $\Delta\Psi_m$, JC-1 forms red fluorescent aggregates. In apoptotic or unhealthy cells with low $\Delta\Psi_m$, JC-1 remains as green fluorescent monomers. [14][15]

- **Cell Treatment:** Seed and treat HK-2 cells with **Deferasirox** in a 96-well black plate as described in Protocol 1.2. Include a positive control group treated with a mitochondrial membrane potential disruptor like CCCP (5-50 μ M for 15-30 minutes). [14]2. **JC-1 Staining:**
 - Prepare a 1-10 μ M JC-1 working solution in pre-warmed culture medium. [16] * Remove the treatment medium and add 100 μ L of the JC-1 working solution to each well.
 - Incubate at 37°C for 15-30 minutes, protected from light. [17]3. **Fluorescence Measurement:**
 - Remove the staining solution and wash the cells with assay buffer.
 - Measure the fluorescence intensity using a fluorescence plate reader.
 - Red fluorescence (J-aggregates): Excitation ~535-540 nm, Emission ~590-595 nm. [14][16] * Green fluorescence (monomers): Excitation ~485 nm, Emission ~535 nm. [14][16]4. **Data Analysis:** Calculate the ratio of red to green fluorescence. A decrease in this ratio indicates mitochondrial depolarization.

Protocol 1.4: Measurement of Intracellular Reactive Oxygen Species (ROS)

DCFH-DA Assay

DCFH-DA is a cell-permeable dye that is deacetylated by intracellular esterases to non-fluorescent DCFH. In the presence of ROS, DCFH is oxidized to the highly fluorescent DCF. [18][19]

- Cell Treatment: Seed and treat HK-2 cells with **Deferasirox** in a 96-well black plate. Include a positive control group treated with an ROS inducer like H₂O₂ (100 µM). [18]2. DCFH-DA Staining:
 - Prepare a 10 µM DCFH-DA working solution in pre-warmed, serum-free medium immediately before use. [20][21] * Remove the treatment medium, wash the cells once with serum-free medium.
 - Add 100 µL of the DCFH-DA working solution to each well and incubate at 37°C for 30 minutes. [20]3. Fluorescence Measurement:
 - Remove the DCFH-DA solution and wash the cells with PBS.
 - Add 100 µL of PBS to each well.
 - Measure the fluorescence intensity using a fluorescence microplate reader at an excitation of ~485 nm and an emission of ~535 nm. [18]4. Data Analysis: Normalize the fluorescence intensity to the cell number or protein concentration to determine the relative ROS levels.

Protocol 1.5: Detection of Apoptosis

TUNEL Assay

The TUNEL (Terminal deoxynucleotidyl transferase dUTP Nick-End Labeling) assay detects DNA fragmentation, a hallmark of late-stage apoptosis.

- Cell Preparation: Culture and treat HK-2 cells on coverslips or in chamber slides.
- Fixation and Permeabilization:
 - Fix the cells with 4% paraformaldehyde in PBS for 15-30 minutes at room temperature.

- Permeabilize the cells with 0.1-0.5% Triton X-100 in PBS for 5-15 minutes on ice.
- TUNEL Reaction:
 - Follow the instructions of a commercially available TUNEL assay kit. Generally, this involves incubating the cells with a reaction mixture containing TdT enzyme and labeled dUTPs for 60 minutes at 37°C in a humidified chamber.
- Visualization:
 - Visualize the labeled cells using a fluorescence microscope. Apoptotic cells will show nuclear fluorescence.
 - Counterstain with a nuclear dye like DAPI to visualize all cell nuclei.
- Quantification: Determine the percentage of TUNEL-positive cells by counting at least 200 cells in several random fields.

Western Blot for Bcl-2 Family Proteins

- Protein Extraction: Treat HK-2 cells with **Deferasirox** for various time points (e.g., 6, 12, 24 hours). Lyse the cells and quantify the protein concentration.
- SDS-PAGE and Transfer: Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Immunoblotting: Probe the membrane with primary antibodies against Bcl-xL and Bax, followed by HRP-conjugated secondary antibodies. Use an antibody against a housekeeping protein (e.g., β -actin or GAPDH) as a loading control.
- Detection and Analysis: Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system. Quantify the band intensities and calculate the Bcl-xL/Bax ratio. [6]

Part 2: In Vivo Assessment of Deferasirox Nephrotoxicity

The Wistar rat is a commonly used and appropriate model for studying drug-induced nephrotoxicity. [9][15][17]

Protocol 2.1: Animal Model and Deferasirox Administration

- Animals: Use male Wistar rats (8-10 weeks old, 200-250g).
- Acclimatization: Acclimatize the animals for at least one week under standard laboratory conditions (12-hour light/dark cycle, controlled temperature and humidity) with free access to standard chow and water. [17]3. Experimental Groups:
 - Group 1: Control (vehicle, e.g., saline, administered intraperitoneally).
 - Group 2: **Deferasirox**-treated (e.g., 75 mg/kg/day, administered intraperitoneally).
- **Deferasirox** Preparation and Administration: Prepare a fresh suspension of **Deferasirox** in the vehicle daily. Administer the designated dose via intraperitoneal injection once daily for a period of 7 to 14 days. [9]5. Monitoring: Monitor the animals daily for clinical signs of toxicity, including changes in body weight, food and water consumption, and overall activity.

Protocol 2.2: Sample Collection

- Urine Collection: House the rats in metabolic cages for 24-hour urine collection at baseline (before treatment) and at specified time points during the treatment period (e.g., day 3, 7, 14). Measure the urine volume and store aliquots at -80°C for biomarker analysis.
- Blood Collection: Collect blood samples via tail vein or saphenous vein at baseline and at the end of the study. At the termination of the experiment, collect a terminal blood sample via cardiac puncture under anesthesia. Separate the serum and store it at -80°C.
- Kidney Tissue Collection: At the end of the treatment period, euthanize the animals and perfuse the kidneys with cold PBS. Excise the kidneys, weigh them, and process them for histopathology and other analyses.
 - For histopathology, fix one kidney in 10% neutral buffered formalin.

- For molecular and biochemical analyses, snap-freeze the other kidney in liquid nitrogen and store it at -80°C.

Part 3: Endpoint Analysis and Data Interpretation

Protocol 3.1: Biomarker Analysis

Measure a panel of traditional and novel biomarkers in the collected serum and urine samples using commercially available ELISA kits or automated clinical chemistry analyzers.

Biomarker	Sample Type	Rationale
Serum Creatinine (sCr)	Serum	A traditional marker of glomerular filtration rate; an increase indicates reduced kidney function. [7][20]
Blood Urea Nitrogen (BUN)	Serum	Another traditional marker of kidney function; an increase suggests impaired renal clearance. [7][18]
Kidney Injury Molecule-1 (KIM-1)	Urine	A sensitive and specific biomarker for proximal tubule injury; its expression is upregulated upon cell damage. [7]
Neutrophil Gelatinase-Associated Lipocalin (NGAL)	Urine	An early and sensitive biomarker of acute kidney injury, particularly tubular stress. [7]
Interleukin-18 (IL-18)	Urine	A pro-inflammatory cytokine that is elevated in response to proximal tubular cell injury. [7]
Clusterin	Urine	A protein involved in cell death and tissue remodeling, upregulated in response to renal injury.
Cystatin C	Serum/Urine	A marker of glomerular filtration that can also reflect tubular damage.

Table 1: Key Biomarkers for Assessing **Deferasirox**-Induced Nephrotoxicity

Expected Changes in Biomarker Levels:

Biomarker	In Vitro (HK-2 cells)	In Vivo (Wistar Rats)
KIM-1	Significant increase in culture medium and cell lysates. [13]	Significant increase in urine. [7]
NGAL	Increase in culture medium and cell lysates. [13]	Significant increase in urine. [7]
Clusterin	Increase in culture medium.	Data less established for Deferasirox.
Serum Creatinine	N/A	Significant increase.
BUN	N/A	Significant increase. [7]

Table 2: Anticipated Biomarker Responses to **Deferasirox** Treatment

Protocol 3.2: Histopathological Examination

- Tissue Processing: Process the formalin-fixed kidney tissues, embed them in paraffin, and cut 4-5 µm sections.
- Hematoxylin and Eosin (H&E) Staining:
 - Deparaffinize and rehydrate the tissue sections.
 - Stain with Mayer's Hematoxylin for 3-5 minutes.
 - Rinse and "blue" the nuclei in running tap water.
 - Counterstain with Eosin Y solution for 30 seconds to 2 minutes.
 - Dehydrate, clear, and mount the sections.
 - Expected Findings: Look for signs of tubular injury such as epithelial cell vacuolization, necrosis, apoptosis, sloughing of cells into the tubular lumen, and interstitial inflammation.
- Periodic Acid-Schiff (PAS) Staining:
 - Deparaffinize and rehydrate the tissue sections.

- Oxidize with 0.5% periodic acid for 5-10 minutes. [6][13] * Rinse and treat with Schiff's reagent for 15-20 minutes. [7][8] * Wash in running water.
- Counterstain with hematoxylin.
- Dehydrate, clear, and mount.
- Expected Findings: PAS staining is excellent for visualizing the basement membranes of the glomeruli and tubules. Look for thickening or disruption of the tubular basement membrane.

Conclusion: A Pathway to Safer Iron Chelation Therapy

The experimental protocols outlined in this guide provide a comprehensive framework for the preclinical assessment of **Deferasirox**-induced nephrotoxicity. By integrating in vitro mechanistic studies with in vivo functional and histopathological endpoints, researchers can gain a deeper understanding of the pathways leading to renal injury. This knowledge is not only crucial for monitoring the safety of **Deferasirox** in clinical practice but also for guiding the development of new, less toxic iron chelators. A thorough and mechanistically informed approach to nephrotoxicity testing is paramount to ensuring patient safety and advancing the treatment of iron overload disorders.

References

- Martin-Sanchez, D., Gallegos-Villalobos, A., Fontecha-Barriuso, M., et al. (2017). **Deferasirox**-induced iron depletion promotes BclxL downregulation and death of proximal tubular cells. Scientific Reports, 7, 41510. [[Link](#)]
- Rahnema, S., et al. (2019). Early Kidney Damage Markers after **Deferasirox** Treatment in Patients with Thalassemia Major: A Case-Control Study. BioMed Research International. [[Link](#)]
- Zhang, X., et al. (2014). Evaluation of biomarkers for in vitro prediction of drug-induced nephrotoxicity: comparison of HK-2, immortalized human proximal tubule epithelial, and primary cultures of human proximal tubular cells. Toxicology in Vitro, 28(1), 194-201. [[Link](#)]

- Martin-Sanchez, D., et al. (2017). **Deferasirox**-induced iron depletion promotes BclxL downregulation and death of proximal tubular cells. Scientific Reports. [\[Link\]](#)
- Riveiro, M. E., et al. (2011). Effects of **deferasirox** on renal function and renal epithelial cell death. Toxicology Letters, 203(2), 154-161. [\[Link\]](#)
- Mastering Apoptosis Detection: A Step-by-Step TUNEL Assay Protocol. (n.d.). BenchSci. [\[Link\]](#)
- An, G., et al. (2015). An in vitro method for nephrotoxicity evaluation using HK-2 human kidney epithelial cells combined with biomarkers of nephrotoxicity. Toxicology Research, 4(6), 1458-1466. [\[Link\]](#)
- Karimi, P., et al. (2021). Biochemical effects of **deferasirox** and **deferasirox**-loaded nanomicelles in iron-intoxicated rats. Life Sciences, 271, 119146. [\[Link\]](#)
- Díaz-García, J. D., et al. (2014). **Deferasirox** nephrotoxicity—the knowns and unknowns. Nature Reviews Nephrology, 10(10), 574-586. [\[Link\]](#)
- Zhang, X., et al. (2014). Evaluation of biomarkers for in vitro prediction of drug-induced nephrotoxicity: comparison of HK-2, immortalized human proximal tubule epithelial, and primary cultures of human proximal tubular cells. ResearchGate. [\[Link\]](#)
- Poltorak, A., & Kiss, T. (2021). TUNEL Assay: A Powerful Tool for Kidney Injury Evaluation. International Journal of Molecular Sciences, 22(1), 433. [\[Link\]](#)
- Scoglio, M., et al. (2021). Kidney Tubular Damage Secondary to **Deferasirox**: Systematic Literature Review. Children, 8(12), 1104. [\[Link\]](#)
- An, G., et al. (2015). An in vitro method for nephrotoxicity evaluation using HK-2 human kidney epithelial cells combined with biomarkers of nephrotoxicity. Toxicology Research. [\[Link\]](#)
- U.S. Food and Drug Administration. (2018). **Deferasirox**-Associated Renal Toxicity. [\[Link\]](#)
- Scoglio, M., et al. (2021). Kidney Tubular Damage Secondary to **Deferasirox**: Systematic Literature Review. National Institutes of Health. [\[Link\]](#)

- Creative Bioarray. (n.d.). JC-1 Mitochondrial Membrane Potential Assay. [\[Link\]](#)
- Altun, I., et al. (2023). Development rat models of nephrotoxicity: A pre-clinical test model to discover nephroprotective agents. Pharmacy Education. [\[Link\]](#)
- Cardozo, L. F. M., et al. (2013). Serum (A) creatinine and (B) BUN levels in 5/6 NX rats fed with a... ResearchGate. [\[Link\]](#)
- G-Biosciences. (n.d.). JC-1 Mitochondrial Membrane Potential Assay. [\[Link\]](#)
- Luo, Q. H., et al. (2014). KIM-1 and NGAL as biomarkers of nephrotoxicity induced by gentamicin in rats. Journal of Molecular Histology, 45(6), 633-642. [\[Link\]](#)
- Park, S. J., et al. (2016). Diallyl disulfide attenuates acetaminophen-induced renal injury in rats. Korean Journal of Physiology & Pharmacology, 20(6), 623-630. [\[Link\]](#)
- An, G., et al. (2015). An in vitro method for nephrotoxicity evaluation using HK-2 human kidney epithelial cells combined with biomarkers of nephrotoxicity. National Institutes of Health. [\[Link\]](#)
- Drel, V. R., et al. (2024). The Value of Urinary NGAL, KIM-1, and IL-18 Measurements in the Early Detection of Kidney Injury in Oncologic Patients Treated with Cisplatin-Based Chemotherapy. Cancers, 16(2), 365. [\[Link\]](#)
- Detection of Total Reactive Oxygen Species in Adherent Cells by 2',7'-Dichlorodihydrofluorescein Diacetate Staining. (2022, February 19). YouTube. [\[Link\]](#)
- Martin-Sanchez, D., et al. (2017).
- ROS Detection in Adherent Cells via DCFH DA Staining. (2023, July 27). YouTube. [\[Link\]](#)
- Kalyanaraman, B., et al. (2012). Measuring reactive oxygen and nitrogen species with fluorescent probes: challenges and limitations. Free Radical Biology and Medicine, 52(1), 1-6. [\[Link\]](#)
- PAS Staining of Fresh Frozen or Paraffin Embedded Human Kidney Tissue. (2019, August 30). Protocols.io. [\[Link\]](#)

- IHC WORLD. (2024, January 26). Renal Alcian Blue/PAS Staining Protocol. [[Link](#)]
- Díaz-García, J. D., et al. (2014). **Deferasirox** nephrotoxicity—the knowns and unknowns. Nature Reviews Nephrology. [[Link](#)]
- Rahnema, S., et al. (2019). Early Kidney Damage Markers after **Deferasirox** Treatment in Patients with Thalassemia Major: A Case-Control Study. ResearchGate. [[Link](#)]
- Riveiro, M. E., et al. (2011). Effects of **deferiasirox** on renal function and renal epithelial cell death. PubMed. [[Link](#)]
- Díaz-García, J. D., et al. (2014). **Deferasirox** nephrotoxicity - The knowns and unknowns. ResearchGate. [[Link](#)]
- Wu, Y., et al. (2009). Multiplexed assay panel of cytotoxicity in HK-2 cells for detection of renal proximal tubule injury potential of compounds. Toxicology in Vitro, 23(6), 1170-1179. [[Link](#)]
- Asadi, S., et al. (2020). Protective Effects of Vitamin C Concomitant Treatment on **Deferasirox**-induced Renal Toxicity in Rats. SID. [[Link](#)]

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Sources

- [1. Kidney Tubular Damage Secondary to Deferasirox: Systematic Literature Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Deferasirox nephrotoxicity-the knowns and unknowns - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. Deferasirox-induced iron depletion promotes BclxL downregulation and death of proximal tubular cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- 5. Early Kidney Damage Markers after Deferasirox Treatment in Patients with Thalassemia Major: A Case-Control Study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 6. Deferasirox-induced iron depletion promotes BclxL downregulation and death of proximal tubular cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Effects of deferasirox on renal function and renal epithelial cell death - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Evaluation of biomarkers for in vitro prediction of drug-induced nephrotoxicity: comparison of HK-2, immortalized human proximal tubule epithelial, and primary cultures of human proximal tubular cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 10. A study of the utility of novel non-invasive urinary and serum biomarkers of blunt kidney injury in a rat model: NGAL, KIM-1, and IL-18 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Dosimetry considerations in the enhanced sensitivity of male Wistar rats to chronic ethylene glycol-induced nephrotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. cyprusjmedsci.com [cyprusjmedsci.com]
- 13. pharmacyeducation.fip.org [pharmacyeducation.fip.org]
- 14. researchgate.net [researchgate.net]
- 15. fda.gov [fda.gov]
- 16. researchgate.net [researchgate.net]
- 17. Deferasirox-induced iron depletion promotes BclxL downregulation and death of proximal tubular cells | CoLab [colab.ws]
- 18. KoreaMed Synapse [synapse.koreamed.org]
- 19. KIM-1 and NGAL as biomarkers of nephrotoxicity induced by gentamicin in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. An in vitro method for nephrotoxicity evaluation using HK-2 human kidney epithelial cells combined with biomarkers of nephrotoxicity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 21. Biochemical effects of deferasirox and deferasirox-loaded nanomicelles in iron-intoxicated rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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